

# Fos-choline-14: A Technical Guide to Aqueous Solubility and Stability

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## Compound of Interest

Compound Name: Fos-choline-14

Cat. No.: B15146392

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## Introduction

**Fos-choline-14**, also known as n-tetradecylphosphocholine, is a zwitterionic detergent widely employed in the solubilization, stabilization, and purification of membrane proteins for structural and functional studies.[1][2][3] Its structural similarity to phosphatidylcholine, a major component of eukaryotic cell membranes, makes it an effective tool for mimicking the native lipid bilayer environment.[4] This technical guide provides a comprehensive overview of the aqueous solubility and stability of **Fos-choline-14**, presenting available data, outlining experimental protocols, and discussing potential degradation pathways.

## Physicochemical Properties

**Fos-choline-14** is characterized by a hydrophilic phosphocholine headgroup and a hydrophobic 14-carbon alkyl chain. This amphipathic nature enables it to form micelles in aqueous solutions above its critical micelle concentration (CMC), which is a crucial parameter for its function in membrane protein research.

Property	Value	References
Molecular Formula	C19H42NO4P	[5]
Molecular Weight	379.5 g/mol	[1][5]
CAS Number	77733-28-9	[5]
Classification	Zwitterionic Detergent	[1]
Appearance	White crystalline powder	[2]
Purity	≥ 99% by HPLC analysis	[5]
Critical Micelle Concentration (CMC) in H2O	~0.12 mM (0.0046%)	[1][2]

## Aqueous Solubility

**Fos-choline-14** exhibits significant solubility in aqueous solutions, a key attribute for its application in biochemical assays. The available data on its solubility in various aqueous media are summarized below.

Solvent System	Temperature	Solubility	References
Water	0-5°C	≥ 20% (w/v)	[5]
PBS (pH 7.2)	Not Specified	25 mg/mL	[1]
DMF	Not Specified	15 mg/mL	[1]
DMSO	Not Specified	15 mg/mL	[1]
Ethanol	Not Specified	15 mg/mL	[1]

Note: The solubility in organic solvents is provided for comparative purposes.

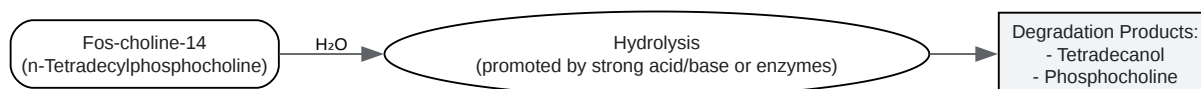
The high aqueous solubility of **Fos-choline-14** allows for the preparation of concentrated stock solutions, which can then be diluted to the desired working concentrations for membrane protein extraction and purification.

## Stability in Aqueous Solutions

While specific kinetic data on the degradation of **Fos-choline-14** in aqueous solutions is not readily available in the public domain, general stability information can be inferred from manufacturer recommendations and studies on related compounds. The recommended storage condition for **Fos-choline-14** is at -20°C in an aliquoted format to minimize freeze-thaw cycles.[5]

## Potential Degradation Pathways

Based on the chemical structure of n-alkyl phosphocholines, the primary potential degradation pathway in aqueous solution is hydrolysis of the phosphate ester bond. This reaction would be influenced by both pH and temperature.



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Caption: Potential hydrolytic degradation of **Fos-choline-14**.

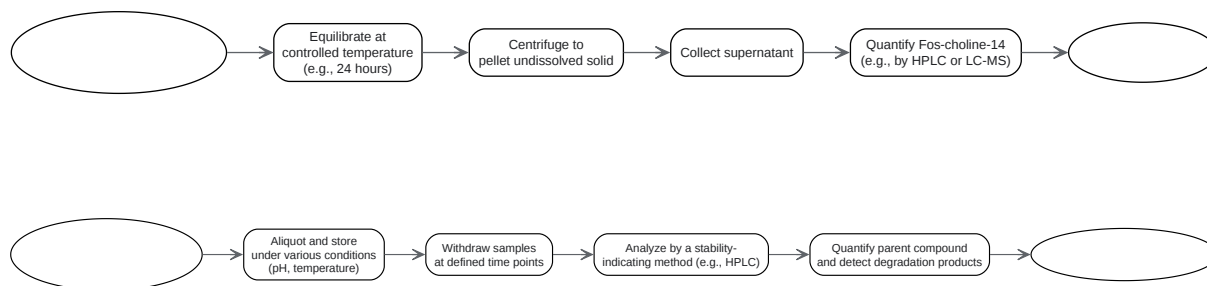
Enzymatic degradation is another plausible pathway, particularly by phospholipases that can cleave the phosphocholine headgroup. For instance, studies have shown the hydrolysis of phosphatidylcholine by phospholipase D.[6] While **Fos-choline-14** is not a phospholipid, its structural similarity suggests potential susceptibility to certain lipolytic enzymes.

It is important to note that some studies have indicated that fos-choline detergents can lead to the destabilization and unfolding of certain membrane proteins, which is a separate consideration from the chemical stability of the detergent molecule itself.[7]

## Experimental Protocols

### Protocol for Determining Aqueous Solubility

A standard method for determining the solubility of a detergent like **Fos-choline-14** is the equilibrium solubility method.



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